

# Essential Guide to the Safe Disposal of 5-Chloro-2-fluoropyridine

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## Compound of Interest

Compound Name: 5-Chloro-2-fluoropyridine

Cat. No.: B074285

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This document provides crucial safety and logistical information for the proper disposal of **5-Chloro-2-fluoropyridine** (CAS No. 1480-65-5), a flammable and hazardous chemical. Adherence to these procedural steps is vital for ensuring personnel safety and environmental protection. These guidelines are intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling for Disposal

Before beginning any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **5-Chloro-2-fluoropyridine**.<sup>[1]</sup> This compound is classified as a flammable liquid and is harmful if swallowed, causes skin irritation, and can result in serious eye damage.<sup>[2][3][4]</sup>

**Personal Protective Equipment (PPE):** To mitigate risks, the following personal protective equipment must be worn:

- **Eye Protection:** Chemical safety goggles or a face shield.<sup>[2][5]</sup>
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene).<sup>[2][5]</sup>
- **Body Protection:** A flame-retardant lab coat. In situations with a risk of splashing, a chemical-resistant apron should also be used.<sup>[1][5]</sup>
- **Respiratory Protection:** All handling and disposal preparation should occur in a well-ventilated area, preferably within a chemical fume hood to prevent the inhalation of vapors.

[1][5] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are at risk of being exceeded.[6]

## Step-by-Step Disposal Protocol

1. Waste Identification and Segregation: **5-Chloro-2-fluoropyridine** is a halogenated organic compound and must be managed as hazardous waste.[5][7] It is critical to segregate this waste from non-halogenated waste streams to ensure proper disposal.[5] This chemical should never be disposed of down the drain or in regular trash.[7] Do not mix with incompatible materials such as strong acids or bases.[7]

### 2. Container Selection and Labeling:

- Container: Utilize a chemically compatible, leak-proof container equipped with a secure screw-top cap.[7] Polyethylene or glass containers are generally appropriate, but compatibility should always be verified.[7]
- Labeling: The container must be clearly labeled as "Hazardous Waste" before any waste is added.[7] The label must include:
  - The full chemical name: "**5-Chloro-2-fluoropyridine**" (no abbreviations).[7]
  - For mixtures, a list of all constituents and their approximate percentages.[7]
  - The date when waste was first added to the container (accumulation start date).[7]
  - The name and contact information of the principal investigator or laboratory manager.[7]
  - A clear indication of the specific hazards (e.g., "Flammable," "Toxic," "Corrosive").[2][7]

### 3. On-Site Accumulation:

- Waste containers should be stored in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of laboratory personnel.[7]
- The container must remain closed at all times, except when actively adding waste.[7]

- The use of secondary containment, such as a larger chemically resistant bin, is strongly recommended to contain any potential leaks or spills.[7]
4. Spill and Leak Procedures: In the event of a spill, evacuate unnecessary personnel and remove all sources of ignition.[6] Spills should be contained and absorbed using an inert material like sand or vermiculite.[7][8] The absorbed material must be collected into a designated, sealed container for hazardous waste.[7] Do not allow the chemical to enter drains or waterways.[7][9]
5. Arranging for Final Disposal: Hazardous waste must be disposed of through a licensed hazardous waste disposal company.[7] The recommended method for halogenated organic compounds is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber.[3][9]
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[7]
  - Complete all required waste pickup forms, providing accurate information about the waste composition.[7]

## Quantitative Data Summary

Property	Value	Citations
Chemical Formula	C <sub>5</sub> H <sub>3</sub> ClFN	[3]
CAS Number	1480-65-5	[6]
Molecular Weight	131.54 g/mol	[3]
Flash Point	52.2 °C (126.0 °F) - closed cup	[2]
Density	1.311 g/mL at 25 °C	[2]
Storage Class	3 - Flammable liquids	[2]
Water Hazard Class	WGK 3 (Germany)	[2]
Release to Water Limit	0.2 ppb (for halogenated pyridines generally)	[10]

## Disposal Workflow

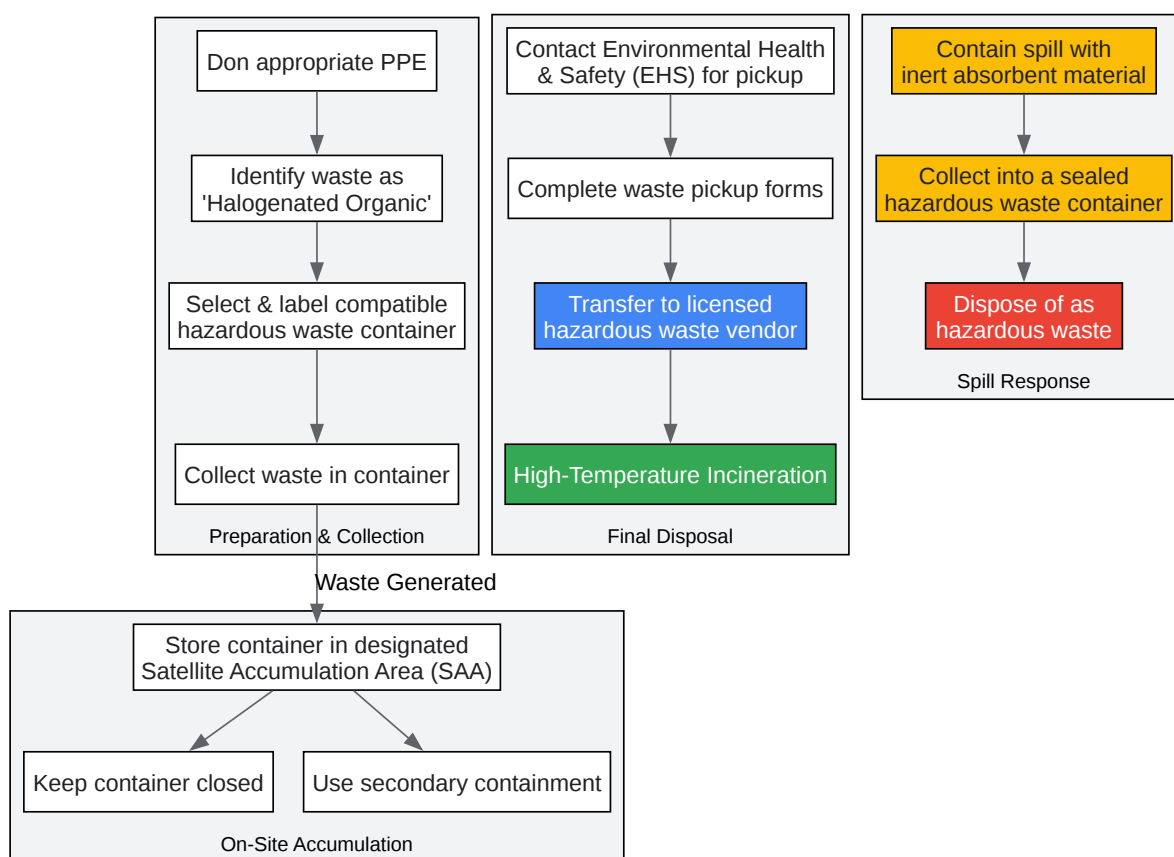


Figure 1: Disposal Workflow for 5-Chloro-2-fluoropyridine

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Caption: Disposal Workflow for **5-Chloro-2-fluoropyridine**.

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